

# 1-Naphthoic Acid-d7 molecular weight

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## Compound of Interest

Compound Name: **1-Naphthoic Acid-d7**

Cat. No.: **B562228**

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## An In-depth Technical Guide to the Molecular Weight of **1-Naphthoic Acid-d7**

For researchers, scientists, and drug development professionals, a precise understanding of the molecular characteristics of isotopically labeled compounds is paramount. This guide provides a detailed analysis of the molecular weight of **1-Naphthoic Acid-d7**, a deuterated analog of 1-Naphthoic Acid, and outlines the experimental methodology for its determination.

## Core Molecular Data

The incorporation of seven deuterium atoms in place of hydrogen atoms significantly alters the molecular weight of 1-Naphthoic Acid. This distinction is crucial for a variety of applications, including metabolic studies, pharmacokinetic analyses, and as an internal standard in mass spectrometry-based quantification. The molecular weights of both the deuterated and non-deuterated forms are summarized below for direct comparison.

Compound	Chemical Formula	Molar Mass ( g/mol )
1-Naphthoic Acid	C <sub>11</sub> H <sub>8</sub> O <sub>2</sub>	172.18 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
1-Naphthoic Acid-d7	C <sub>11</sub> HD <sub>7</sub> O <sub>2</sub>	179.22

## Experimental Determination of Molecular Weight

The molecular weight of **1-Naphthoic Acid-d7** is experimentally determined using mass spectrometry, a powerful analytical technique that measures the mass-to-charge ratio (m/z) of

ionized molecules. Electron Ionization (EI) is a common method for the analysis of relatively small, volatile organic molecules like **1-Naphthoic Acid**.

## Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

This protocol outlines the general steps for determining the molecular weight of **1-Naphthoic Acid-d7** using a standard gas chromatography-mass spectrometry (GC-MS) system with an EI source.

**Objective:** To determine the molecular weight of **1-Naphthoic Acid-d7** by identifying the molecular ion peak in its mass spectrum.

### Materials and Instrumentation:

- **1-Naphthoic Acid-d7** sample
- Volatile organic solvent (e.g., dichloromethane, methanol)
- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an Electron Ionization (EI) source and a quadrupole mass analyzer.
- Helium (carrier gas)

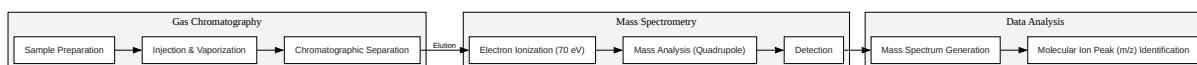
### Procedure:

- **Sample Preparation:** A dilute solution of **1-Naphthoic Acid-d7** is prepared in a suitable volatile solvent.
- **Injection:** A small volume (typically 1  $\mu$ L) of the sample solution is injected into the GC inlet, where it is vaporized.
- **Chromatographic Separation:** The vaporized sample is carried by the helium gas through a capillary column in the GC. The column separates the analyte from any impurities based on their boiling points and interactions with the column's stationary phase.

- Ionization: As the separated **1-Naphthoic Acid-d7** elutes from the GC column, it enters the ion source of the mass spectrometer. Here, it is bombarded with a beam of high-energy electrons (typically 70 eV). This causes the molecule to lose an electron, forming a positively charged molecular ion ( $M^{+}\bullet$ ).
- Fragmentation: The high energy of the electron beam can cause the molecular ion to fragment into smaller, characteristic charged species. For 1-Naphthoic acid, common fragmentation pathways involve the loss of a hydroxyl radical ( $\bullet OH$ ) or a carboxyl group ( $\bullet COOH$ ).
- Mass Analysis: The molecular ions and fragment ions are accelerated into a quadrupole mass analyzer. The analyzer uses a combination of direct current and radio frequency alternating current to filter the ions based on their mass-to-charge ratio ( $m/z$ ).
- Detection: The separated ions are detected by an electron multiplier, which generates a signal proportional to the number of ions at each  $m/z$  value.
- Data Analysis: The resulting mass spectrum is a plot of relative ion abundance versus  $m/z$ . The peak with the highest  $m/z$  value, corresponding to the intact ionized molecule, is the molecular ion peak. For **1-Naphthoic Acid-d7**, this peak will be observed at an  $m/z$  of approximately 179.22.

## Visualization of Experimental Workflow

The following diagram illustrates the key stages in the determination of the molecular weight of **1-Naphthoic Acid-d7** using GC-MS.



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Caption: Workflow for Molecular Weight Determination by GC-MS.

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